

Physiological Effects of CART(62-76) on Food Intake: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CART(62-76)(human,rat)

Cat. No.: B561575

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cocaine- and amphetamine-regulated transcript (CART) peptides are a family of neuropeptides extensively involved in the central nervous system's regulation of various physiological processes, including energy homeostasis, reward, and stress.[1][2] Derived from a single gene, the CART transcript is post-translationally processed into several biologically active fragments, with CART(55-102) and CART(62-102) being the most studied.[1]

This technical guide focuses specifically on the physiological effects of the smaller, active fragment, CART(62-76), on the regulation of food intake. This peptide has garnered significant interest for its potent anorexigenic (appetite-suppressing) properties.[3][4] Understanding its mechanism of action, the neural circuits it modulates, and the quantitative impact it has on feeding behavior is critical for evaluating its therapeutic potential in the context of obesity and metabolic disorders. This document provides a consolidated overview of key quantitative data, detailed experimental protocols, and the underlying neurobiological pathways.

Anorexigenic Effects and Neurobiological Context

Central administration of CART(62-76) has been shown to inhibit food intake.[3][4] Its effects are primarily mediated through interactions within key hypothalamic and brainstem circuits that form the core of the body's energy balance regulation system.

CART peptides are co-expressed with pro-opiomelanocortin (POMC) in anorexigenic neurons of the hypothalamic arcuate nucleus (Arc) in rodents.[1][2] These neurons represent a critical node in the leptin-melanocortin signaling pathway, which suppresses appetite. Conversely, CART-containing neurons are situated to interact with orexigenic (appetite-stimulating) neurons that express Neuropeptide Y (NPY) and Agouti-related peptide (AgRP).[5][6] Experimental evidence demonstrates that CART(62-76) can effectively attenuate the potent feeding-stimulatory effects of NPY, highlighting a key functional interaction.[3][7]

The anorexigenic action of CART peptides is further supported by evidence of neuronal activation, measured by the expression of the immediate early gene c-Fos, in brain regions integral to feeding control. Following central administration of CART peptides, increased c-Fos expression is observed in the paraventricular nucleus (PVN), dorsomedial nucleus (DMH), and arcuate nucleus (Arc) of the hypothalamus, as well as in brainstem areas like the nucleus of the solitary tract (NTS).[8]

Quantitative Data on Food Intake Modulation

The anorexigenic effects of CART(62-76) have been quantified in various animal models. The following tables summarize the key findings from pertinent studies.

Table 1: Effects of CART(62-76) on Spontaneous and Induced Food Intake

Peptide Fragment	Animal Model	Administration Route & Dose	Effect on Food Intake	Key Findings	Reference
CART(62-76)	Goldfish (Carassius auratus)	Intracerebroventricular (i.c.v.)	Inhibited spontaneous food intake	Both CART(62-76) and the longer CART(55-102) fragment were effective, though CART(55-102) was found to be more potent.	[7]
CART(62-76)	Goldfish (Carassius auratus)	Intracerebroventricular (i.c.v.)	Attenuated NPY-induced feeding	Co-injection of CART(62-76) with the orexigenic peptide NPY significantly reduced the hyperphagic response caused by NPY alone.	[7]
CART(62-76)	Rat	Intracerebroventricular (i.c.v.)	Induced anxiogenic-like effects	While primarily anorexigenic, CART peptides can also induce anxiety-like behaviors,	[3][5]

suggesting a potential confounding factor in feeding studies.

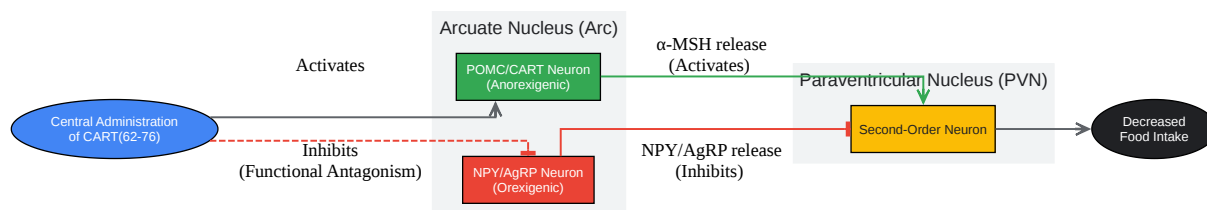
Table 2: Comparative Efficacy of CART Fragments

Peptide Fragment	Animal Model	Administration Route & Dose	Comparative Efficacy	Key Findings	Reference
CART(55-102) vs. CART(62-76)	Goldfish (Carassius auratus)	Intracerebroventricular (i.c.v.)	CART(55-102) > CART(62-76)	The longer fragment demonstrated higher potency in inhibiting food intake.	[7] [9]
CART(55-102) vs. CART(62-76)	Rat	Intrathecal (i.t.)	Different effects on nociception	In studies of pain perception, CART(62-76) produced an antihyperalgesic effect at higher concentrations than CART(55-76), indicating fragment-specific activities.	[10] [11]

Signaling Pathways and Neural Circuit Interactions

While a specific receptor for CART peptides remains to be definitively identified, a functional pathway illustrating its anorexigenic effects can be constructed based on current evidence. Central administration of CART(62-76) activates neurons in key hypothalamic nuclei and modulates the activity of other critical neuropeptide systems.

The following diagram illustrates the proposed interactions within the hypothalamic arcuate nucleus, a primary site for integrating peripheral metabolic signals and regulating feeding behavior.



Phase 1: Preparation

Stereotaxic Surgery:
Guide Cannula Implantation

Post-Surgical Recovery
(≥ 1 week)

Phase 2: Experimentation

Habituation to Injection
Procedure

ICV Injection:
CART(62-76) or Vehicle

Phase 3: Data Analysis

Measure Cumulative
Food Intake

Statistical Analysis
(e.g., ANOVA, t-test)

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CART in the regulation of appetite and energy homeostasis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Frontiers | CART in the regulation of appetite and energy homeostasis [frontiersin.org]
- 3. CART (62-76) (rat, human) | CAS 210978-19-1 | Tocris Bioscience [tocris.com]
- 4. molnova.com [molnova.com]
- 5. CART peptides: regulators of body weight, reward and other functions - PMC [pmc.ncbi.nlm.nih.gov]
- 6. CART peptides in the central control of feeding and interactions with neuropeptide Y - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. Effects of CART peptides on food consumption, feeding and associated behaviors in the goldfish, *Carassius auratus*: actions on neuropeptide Y- and orexin A-induced feeding - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. researchgate.net [researchgate.net]
- 9. collectionscanada.gc.ca [collectionscanada.gc.ca]
- 10. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 11. Unique, Specific CART Receptor-Independent Regulatory Mechanism of CART(55-102) Peptide in Spinal Nociceptive Transmission and Its Relation to Dipeptidyl-Peptidase 4 (DDP4) - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Physiological Effects of CART(62-76) on Food Intake: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b561575#physiological-effects-of-cart-62-76-on-food-intake]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com